

Navigating the Landscape of N-Formyl Palbociclib-d8: A Technical Guide

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Compound of Interest

Compound Name: *N-Formyl palbociclib-d8*

Cat. No.: *B12382198*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N-Formyl palbociclib-d8**, a deuterated metabolite of the cyclin-dependent kinase 4/6 (CDK4/6) inhibitor, palbociclib. This document delves into its chemical identity, sourcing, and relevant experimental methodologies, offering a valuable resource for researchers engaged in drug metabolism studies, pharmacokinetic analyses, and the development of related therapeutic agents.

Chemical and Physical Data

N-Formyl palbociclib-d8 is the deuterated form of N-Formyl palbociclib, a known impurity and metabolite of palbociclib. While a specific CAS number for the deuterated variant is not consistently available, the non-deuterated form is identified by CAS number 2174002-16-3.^[1] Suppliers often reference the deuterated compound under the CAS number of its non-deuterated counterpart or may not assign a specific one.

A summary of the key quantitative data for both N-Formyl palbociclib and its deuterated analog is presented below for easy comparison.

Property	N-Formyl Palbociclib	N-Formyl palbociclib-d8
CAS Number	2174002-16-3[1]	Not consistently assigned
Molecular Formula	C25H29N7O3	C25H21D8N7O3
Molecular Weight	475.54 g/mol	483.6 g/mol [2]

Sourcing and Availability

N-Formyl palbociclib-d8 is available from a range of specialized chemical suppliers that provide stable isotope-labeled compounds for research and analytical purposes. When sourcing this compound, it is crucial to obtain a certificate of analysis to confirm its identity, purity, and isotopic enrichment.

Table of Potential Suppliers:

Supplier	Website
Clearsynth	--INVALID-LINK--
Simson Pharma	--INVALID-LINK--
ARTIS STANDARDS	--INVALID-LINK--
MedchemExpress	--INVALID-LINK--
Transfochem	--INVALID-LINK--

Experimental Protocols

Synthesis of N-Formyl Palbociclib

A method for the preparation of N-Formyl palbociclib has been detailed in patent CN110997666A.[3] This process can be adapted for the synthesis of the deuterated analog by utilizing a deuterated formylating agent.

Materials:

- Palbociclib free base or a salt of palbociclib

- Reaction solvent
- Formylating agent (e.g., formic acid)
- Deuterated formylating agent for the d8 variant (e.g., deuterated formic acid)

Procedure:

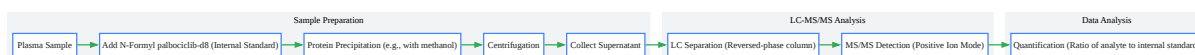
- Add palbociclib free base or a salt of palbociclib to a reaction solvent with the formylating agent.
- Heat the reaction mixture to a temperature between 30-150 °C (preferably 90-120 °C) and allow the reaction to proceed.[3]
- Upon completion of the reaction, the target product, N-Formyl palbociclib, is separated.
- Purification can be achieved through conventional methods such as column chromatography and recrystallization to obtain a high-purity sample.[3]

For the synthesis of **N-Formyl palbociclib-d8**, a similar protocol would be followed, substituting the standard formylating agent with a deuterated equivalent.

Quantification by LC-MS/MS

Deuterated internal standards like **N-Formyl palbociclib-d8** are invaluable for quantitative analysis of palbociclib and its metabolites in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

General Workflow:



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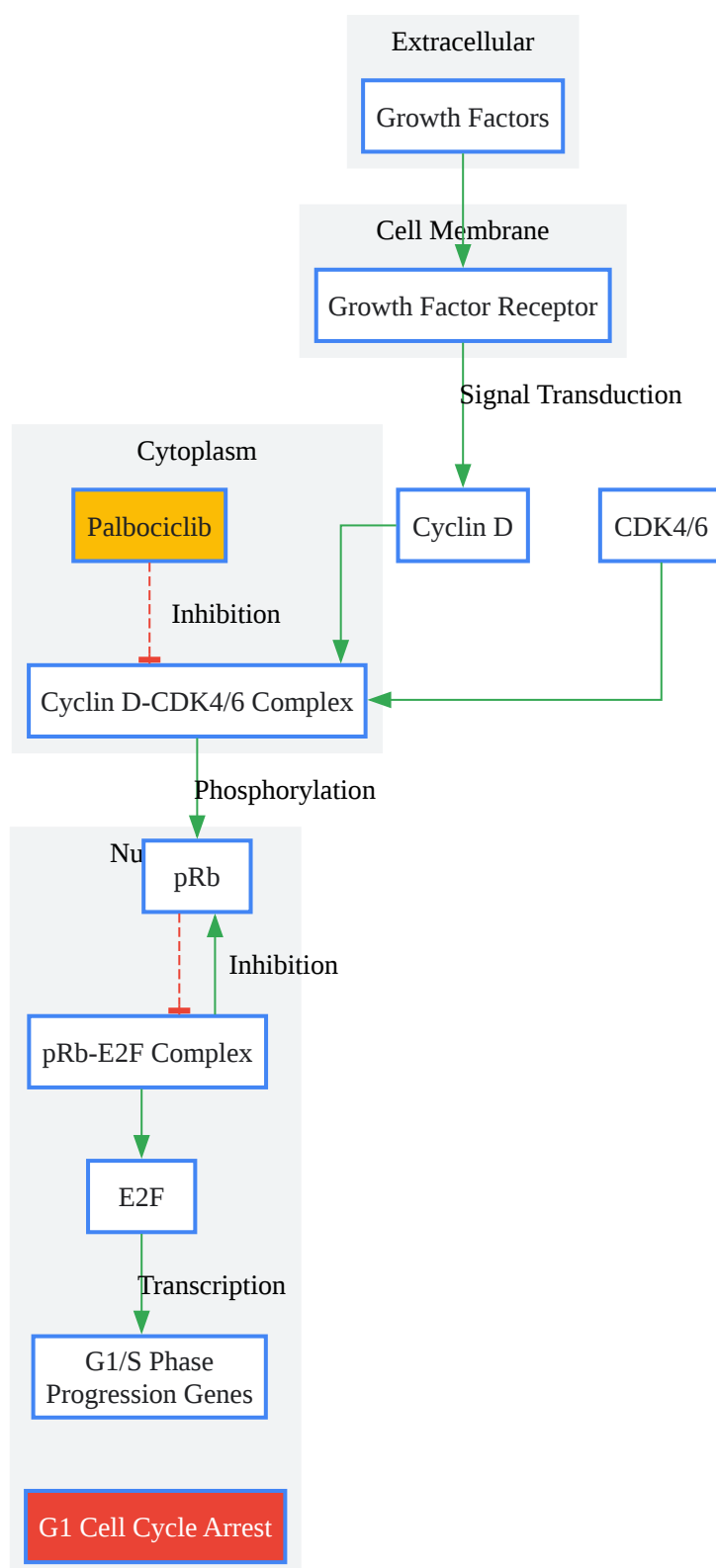
A generalized workflow for the quantification of palbociclib metabolites using a deuterated internal standard.

Key Parameters for LC-MS/MS Method (based on published methods for palbociclib):

- Sample Preparation: Protein precipitation of plasma samples is a common and effective method.[\[4\]](#)[\[5\]](#)
- Chromatography: Reversed-phase high-performance liquid chromatography (HPLC) is typically used for separation.[\[4\]](#)
- Mass Spectrometry: Detection is carried out using tandem mass spectrometry (MS/MS) with electrospray ionization (ESI) operating in positive ion mode.[\[4\]](#)

Signaling Pathway of Palbociclib

Palbociclib is a selective inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6).[\[6\]](#) Its primary mechanism of action involves the inhibition of the retinoblastoma (Rb) protein phosphorylation, which in turn prevents cell cycle progression from the G1 to the S phase. This ultimately leads to a decrease in tumor cell proliferation.[\[6\]](#)[\[7\]](#)



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The CDK4/6-Rb-E2F signaling pathway and the inhibitory action of palbociclib.

This technical guide serves as a foundational resource for professionals working with **N-Formyl palbociclib-d8**. The provided information on its chemical properties, suppliers, experimental protocols, and the underlying signaling pathway of its parent compound will aid in the design and execution of future research in drug development and metabolism.

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